

Best practices for storing HG-9-91-01 stock solutions

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Compound of Interest

Compound Name: HG-9-91-01

Cat. No.: B607947

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Technical Support Center: HG-9-91-01

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **HG-9-91-01** stock solutions. Below you will find troubleshooting guides and frequently asked questions to ensure the successful application of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **HG-9-91-01** and what is its primary mechanism of action?

A1: **HG-9-91-01** is a potent and highly selective ATP-competitive inhibitor of Salt-Inducible Kinases (SIKs), with IC₅₀ values of 0.92 nM, 6.6 nM, and 9.6 nM for SIK1, SIK2, and SIK3, respectively.^{[1][2]} By inhibiting SIKs, **HG-9-91-01** prevents the phosphorylation of downstream targets like CREB-regulated transcriptional coactivator 3 (CRTC3). This allows CRTC3 to translocate to the nucleus and co-activate CREB-dependent gene transcription, leading to outcomes such as increased IL-10 production in macrophages.^[3]

Q2: What is the recommended solvent for dissolving **HG-9-91-01**?

A2: The recommended solvent for preparing stock solutions of **HG-9-91-01** is high-quality, anhydrous Dimethyl Sulfoxide (DMSO).^[4] It is crucial to use newly opened or properly stored anhydrous DMSO, as the compound's solubility can be significantly reduced by moisture.^[2]

Q3: How should I store the powdered form of **HG-9-91-01**?

A3: The solid, powdered form of **HG-9-91-01** is stable for up to 3 years when stored at -20°C. For shorter periods, it can be stored at 4°C for up to 2 years.^[5]

Q4: Once I've made a stock solution in DMSO, what are the optimal storage conditions?

A4: For long-term storage, aliquoted stock solutions in DMSO should be kept at -80°C, where they are stable for up to one year.^{[1][2][5]} For short-term storage, solutions can be kept at -20°C for up to six months.^[5] It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.^[2]

Q5: Are there any known off-target effects of **HG-9-91-01**?

A5: Yes, while highly selective for SIKs, **HG-9-91-01** has been shown to inhibit other protein tyrosine kinases that have a threonine residue at the gatekeeper site. These include members of the Src family (Src, Lck, Yes), BTK, and FGF and Ephrin receptors.^{[1][5]} It is important to consider these potential off-target effects when designing experiments and interpreting results.

Quantitative Data Summary

The following table summarizes the key quantitative data for the storage and handling of **HG-9-91-01**.

Parameter	Value and Conditions
Solubility in DMSO	Up to 250 mg/mL (440.39 mM).[5] Achieving high concentrations may require warming to 60°C and ultrasonication.[5] It is critical to use fresh, anhydrous DMSO.[2]
Powder Storage Stability	-20°C for up to 3 years.[2][5] 4°C for up to 2 years.[5]
Stock Solution Stability	-80°C in DMSO for up to 1 year.[2][5] -20°C in DMSO for up to 6 months.[5]
IC50 Values	SIK1: 0.92 nM[1] SIK2: 6.6 nM[1] SIK3: 9.6 nM[1]
Recommended Cellular Concentration	100-500 nM has been shown to be effective in cell-based assays.[6]

Experimental Protocols

Detailed Methodology for Preparing a 10 mM Stock Solution of **HG-9-91-01**

Materials:

- **HG-9-91-01** powder (Molecular Weight: 567.68 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortexer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

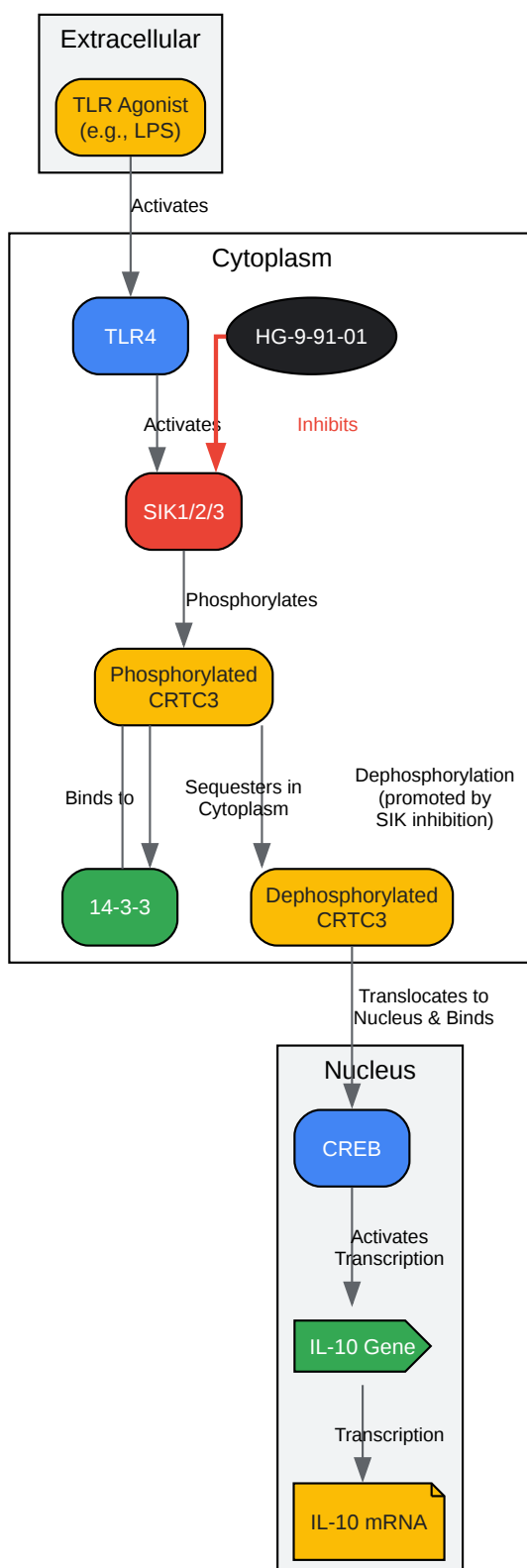
Procedure:

- **Pre-warming:** Before opening, allow the vial of **HG-9-91-01** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the compound.
- **Calculation:** To prepare a 10 mM stock solution, you will need to dissolve 5.68 mg of **HG-9-91-01** in 1 mL of DMSO. Adjust volumes as needed for your desired stock amount.
- **Dissolution:** Carefully add the calculated amount of DMSO to the vial containing the **HG-9-91-01** powder.
- **Mixing:** Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Aiding Solubility (if necessary):** If the compound does not fully dissolve, you can warm the solution to 37°C for 10 minutes and/or place it in an ultrasonic bath for a short period.^[7] Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** Once fully dissolved, dispense the stock solution into single-use, sterile aliquots in appropriate storage vials (e.g., cryovials). This is a critical step to prevent degradation from multiple freeze-thaw cycles.
- **Storage:** Immediately store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for shorter-term use (up to 6 months).^{[2][5]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms in stock solution upon freezing or during dilution in aqueous media.	The compound has limited solubility in aqueous solutions. The final concentration of DMSO in your cell culture media may be too low to maintain solubility.	When diluting the stock solution into your experimental media, ensure the final DMSO concentration is kept as high as is tolerable for your cells (typically $\leq 0.5\%$). ^[5] Prepare working solutions fresh from the DMSO stock for each experiment. Avoid storing diluted aqueous solutions.
Inconsistent or weaker than expected experimental results over time.	The stock solution may have degraded due to improper storage or multiple freeze-thaw cycles. The DMSO used may have absorbed moisture over time, reducing compound stability.	Always use single-use aliquots to avoid freeze-thaw cycles. ^[2] Use fresh, anhydrous DMSO for preparing new stock solutions. ^[2] If a stock solution is older than the recommended storage period, consider preparing a fresh stock.
Difficulty dissolving the HG-9-91-01 powder in DMSO.	The DMSO may contain water, or the concentration being prepared is too high for room temperature dissolution.	Ensure you are using a fresh, unopened bottle of anhydrous DMSO. ^[2] To aid dissolution, you can gently warm the solution to 37°C or use an ultrasonic bath for a short duration. ^[7]
Observed effects in cells do not align with SIK inhibition.	HG-9-91-01 has known off-target effects on other kinases such as Src family members. ^{[1][5]} The observed phenotype could be a result of inhibiting one of these other targets.	Be aware of the known off-targets of HG-9-91-01. ^[6] If possible, use a structurally distinct SIK inhibitor as a complementary tool to confirm that the observed effects are due to SIK inhibition.

Visualizations



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